

Alion Herbicide Technical Support Center: Preventing Crop Injury in Newly Planted Orchards

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Compound of Interest

Compound Name: Alion

Cat. No.: B1244531

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This technical support center provides researchers, scientists, and drug development professionals with essential information to prevent crop injury when using **Alion** (indaziflam) herbicide in newly planted orchards during experimental trials.

Troubleshooting Guide: Diagnosing and Mitigating Crop Injury

This guide addresses specific issues that may arise during or after the application of **Alion** herbicide.

Issue 1: Signs of phytotoxicity (stunting, chlorosis, necrosis) are observed in young trees after **Alion** application.

- Possible Cause 1: Incorrect Application Timing. **Alion** was applied to trees that had not been established for the minimum required duration.
 - Solution: Review experimental logs to confirm the transplanting date of the trees. Cease further applications on trees that do not meet the age requirements specified on the product label. For future applications, ensure trees have been established for the minimum period (e.g., at least one to three full growing seasons, depending on the crop).^{[1][2][3]} For replanting individual trees within a treated area, the treated soil must be removed from the transplant hole and replaced with untreated soil.^[4]

- Possible Cause 2: Direct Contact with Susceptible Tree Parts. The herbicide spray came into contact with green bark, foliage, roots, or fruit.
 - Solution: Immediately assess the extent of the damage. For future applications, ensure that only trunks with callused, mature brown bark are sprayed.[1][5] Use protective, non-porous wraps or grow tubes around the trunks of young trees to prevent contact.[1] Avoid applications in windy conditions to prevent drift.[5]
- Possible Cause 3: Unfavorable Soil Conditions. **Alion** was applied to soil with high gravel content, open cracks, or depressions around the tree base.
 - Solution: Analyze soil composition and structure in the affected area. **Alion** should not be used on soils with 20% or more gravel content.[1][6][7] Before application, fill any depressions or cracks around the base of the crop to prevent the herbicide from reaching the root zone.[1][8] Ensure the soil is settled before application.[2][3]
- Possible Cause 4: Stressed Crop Condition. The trees were under stress from other factors (e.g., drought, disease, nutrient deficiency) at the time of application.
 - Solution: Evaluate overall tree health. Do not treat crops that exhibit low vigor or are stressed, as they are more susceptible to herbicide injury.[1] Provide supportive care, such as appropriate irrigation and fertilization, to help affected trees recover.[9]

Issue 2: Reduced weed control efficacy, leading to potential crop competition and injury.

- Possible Cause 1: Application to Heavy Debris. The soil surface was covered with significant crop or weed debris, preventing uniform distribution of the herbicide.
 - Solution: For future applications, remove excessive debris from the soil surface before applying **Alion** to ensure it reaches the soil.[1][8]
- Possible Cause 2: Lack of Moisture for Activation. Insufficient rainfall or irrigation occurred after application.
 - Solution: **Alion** requires moisture for activation to establish a barrier in the soil.[5][7] If dry conditions persist after application, provide supplemental irrigation (e.g., at least 1/4 inch or 7 mm) to activate the herbicide.[2][7]

- Possible Cause 3: Emerged Weeds Present at Application. **Alion** is a pre-emergent herbicide and was applied to weeds that had already germinated.
 - Solution: **Alion** has limited to no activity on emerged weeds.[6][7] For existing weeds, **Alion** should be tank-mixed with a suitable post-emergent (knockdown) herbicide.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Alion** (indaziflam)? A1: **Alion**'s active ingredient, indaziflam, is a Group 29 herbicide.[6] It works by inhibiting cellulose biosynthesis in plants.[10][11][12][13] This action disrupts the formation of cell walls, which stops the growth of the developing root in the seed germination zone, thereby preventing weed emergence.[2][7]

Q2: What is the minimum age for trees before **Alion** can be safely applied? A2: The minimum establishment period varies by crop. For many tree nut and pome/stone fruit crops, trees must be established for at least three full growing seasons.[2][3] For some crops like citrus and caneberries, the minimum is one year.[1][3] For grapes, it can be up to five seasons.[3][7] Always consult the specific product label for the crop in your experiment.

Q3: Can **Alion** be applied to newly transplanted trees? A3: Generally, no. However, there are exceptions for certain potted and protected citrus transplants. For new citrus groves, **Alion** can be applied one month after planting if the trees were from potted plants (not bare-rooted), are actively growing, and their trunks are protected by non-porous wraps.[1]

Q4: What soil types should be avoided for **Alion** application? A4: Avoid using **Alion** on soils with 20% or more gravel content, or on sand and loamy-sand soils for certain crops like grapes.[1][2][3][6] Additionally, do not apply to soils with less than 1% organic matter.[2]

Q5: How does soil condition at the time of application impact crop safety? A5: The soil surface should be smooth and settled.[2][3] Open channels or cracks can allow the herbicide to move directly to the crop's root system, causing severe injury or death.[1][8] Depressions around the base of trees from transplanting should be filled in prior to application.[1][8]

Quantitative Data Summary

Parameter	Guideline	Crops Mentioned	Source(s)
Minimum Tree Age	1 year after transplanting	Citrus, Caneberries, Bushberries, Hops	[1][3]
3 full growing seasons	Apples, Pears, Peaches, Almonds, etc.	[2][3]	
5 full growing seasons	Grapes	[3][7]	
Soil Restrictions	< 20% gravel content	General recommendation for orchards	
> 1% organic matter	Apples, Grapes	[2]	
Avoid sand or loamy-sand	Grapes	[2][3]	
Activation Moisture	Requires ~1/4 inch (7 mm)	General recommendation	[2][7]
Replanting Interval	12 months for labeled crops	Pome fruit, stone fruit, grapes, tree nuts	[4]
24 months for non-labeled crops	General	[4]	

Experimental Protocols

Protocol 1: Pre-Application Site Preparation to Prevent Root Exposure

- **Inspect the Orchard Floor:** Before application, walk the experimental plots to identify any soil cracking, particularly in heavier soils prone to drying.
- **Examine Tree Bases:** Check the base of each newly planted tree for depressions or settling that may have occurred after transplanting.
- **Fill Depressions:** Use surrounding soil to fill any channels, cracks, or depressions. Ensure the soil is level around the tree trunk. This prevents the herbicide from funneling down to the

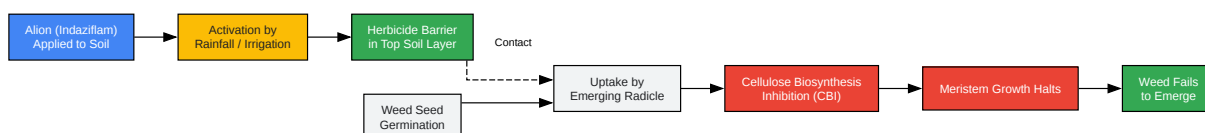
sensitive root system during application or subsequent irrigation/rainfall.[1][8]

- Clear Debris: Remove heavy layers of leaves, weeds, or other organic debris from the area to be sprayed to ensure a uniform application of **Alion** onto the soil surface.[1]
- Confirm Soil Settlement: Verify that the soil has fully settled after any recent soil disturbances, such as tillage or transplanting, before application.[2][3]

Protocol 2: Application Method for Young Trees

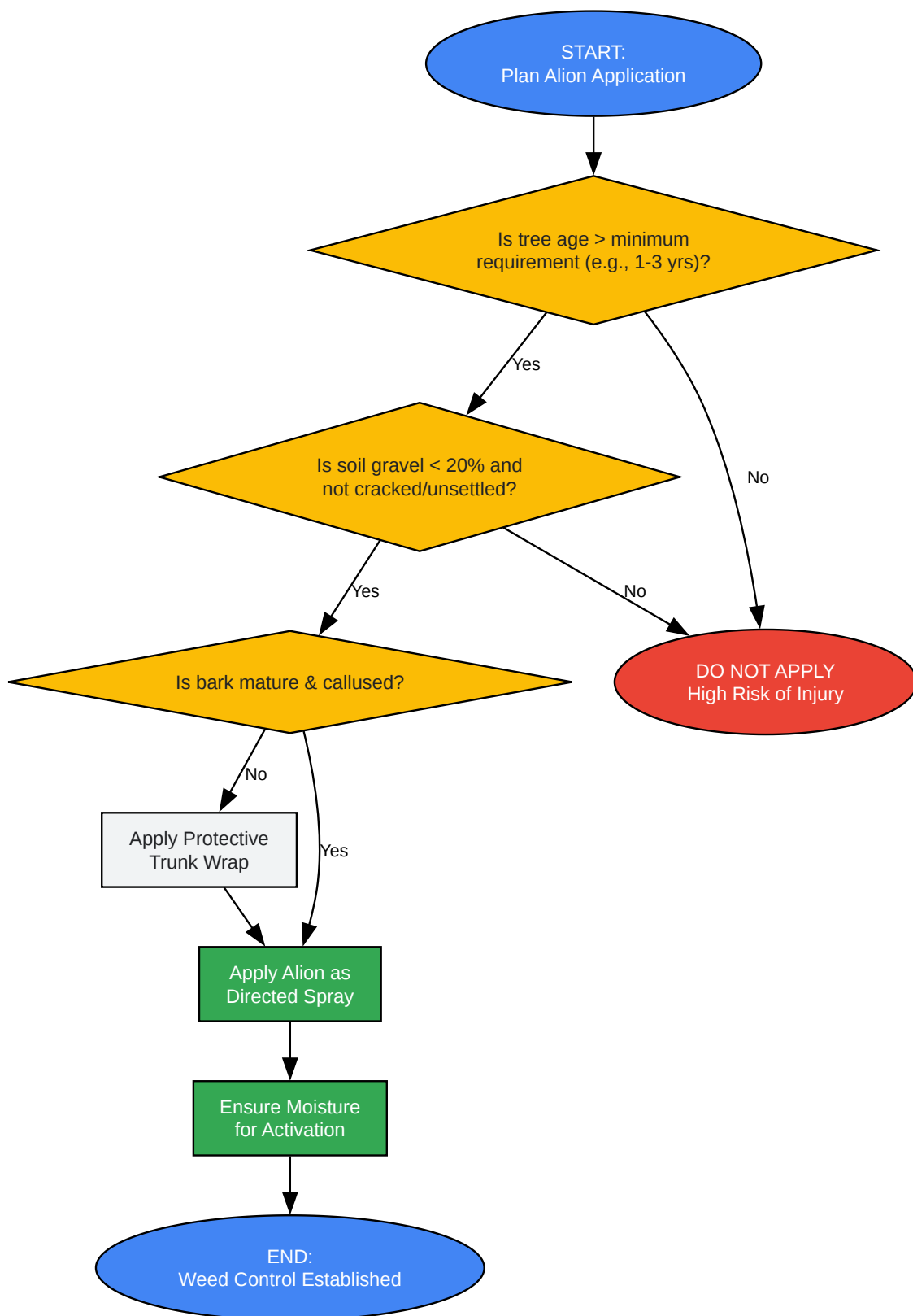
- Protect Young Trunks: For trees that have not yet developed a fully callused, mature brown bark, affix a non-porous protective wrap, grow tube, or waxed container around the lower trunk.[1] The wrap should extend from the soil line to a height above the expected spray zone.
- Calibrate Sprayer: Use a calibrated orchard sprayer with nozzles that produce a coarse droplet size to minimize drift.[5]
- Directed Spray: Apply **Alion** as a directed spray to the soil at the base of the trees. Ensure the spray does not contact any foliage, green bark, or fruit.[1][5]
- Avoid Stressed Plants: Do not apply to trees showing signs of stress, such as wilting, discoloration, or poor vigor, due to factors like drought, disease, or nutrient deficiencies.[1]
- Post-Application Activation: If no rainfall is forecast, apply a minimum of 1/4 inch of irrigation water to move the herbicide into the soil and activate its pre-emergent barrier.[2]

Visualizations



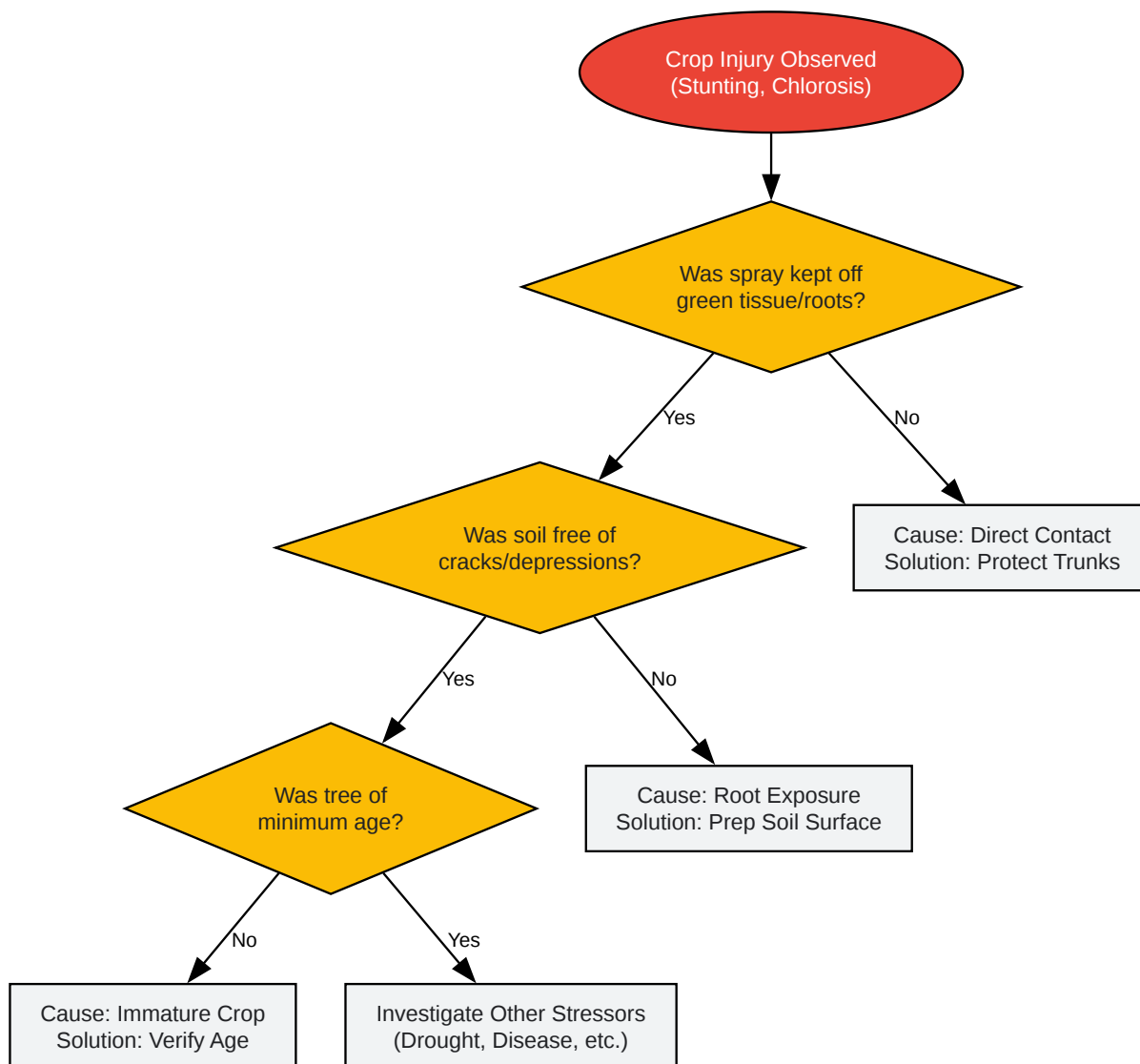
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Caption: Mechanism of action for **Alion** (indaziflam) as a pre-emergent herbicide.



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Caption: Decision workflow for safe **Alion** application in new orchards.



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Caption: Troubleshooting logic for diagnosing **Alion**-related crop injury.

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